

# Personal protective equipment for handling Mmp2-IN-1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mmp2-IN-1

Cat. No.: B10857014

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## Essential Safety and Handling Guide for Mmp2-IN-1

This guide provides crucial safety and logistical information for the handling and disposal of **Mmp2-IN-1**, a potent dual inhibitor of matrix metalloproteinase-2 (MMP-2) and MMP-9.<sup>[1]</sup> Adherence to these protocols is essential to ensure the safety of laboratory personnel and the integrity of research experiments.

## Physicochemical and Safety Data

A summary of the known quantitative data for a closely related compound, MMP-2/MMP-9 Inhibitor I, is presented below. While **Mmp2-IN-1** is not classified as a hazardous substance under the Globally Harmonized System (GHS), standard laboratory precautions should be strictly followed.

Property	Value	Reference
Molecular Formula	C21H19NO4S	[2][3]
Molecular Weight	381.4 g/mol	[2]
Appearance	White to off-white solid	[3]
Solubility	DMSO: 25 mg/ml	[2]
Storage Temperature	4°C (protect from light); In solvent: -80°C for 6 months, -20°C for 1 month (protect from light)	[3]
Hazard Classification	Not classified as hazardous	

## Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **Mmp2-IN-1** to determine the appropriate level of PPE.[4] The following are the minimum recommended PPE for handling this compound in a laboratory setting.[4][5]

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. For tasks with a higher risk of splash or prolonged contact, consider double-gloving or using gloves with greater chemical resistance.[4]
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.[4] When there is a splash hazard, such as when preparing solutions, a face shield should be worn in addition to safety goggles.[4][5]
- **Body Protection:** A standard laboratory coat is required to protect clothing and skin from potential splashes.[5]
- **Respiratory Protection:** While not generally required for handling the solid compound in well-ventilated areas, a respirator may be necessary when working with volatile solutions or in situations where aerosols could be generated.[5]

## Experimental Protocols: Safe Handling and Disposal

The following step-by-step procedures are designed to minimize exposure and ensure safe handling of **Mmp2-IN-1** throughout the experimental workflow.

#### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, protected from light.[3]
- Follow the specific storage temperature recommendations provided on the product's certificate of analysis.[1]

#### 2. Preparation of Stock Solutions:

- All handling of the solid compound and preparation of solutions should be performed in a well-ventilated chemical fume hood.
- Wear all required PPE, including a lab coat, safety glasses or goggles, and chemical-resistant gloves.[4][5]
- To prepare a stock solution, carefully weigh the required amount of **Mmp2-IN-1** powder. Avoid creating dust.
- Slowly add the desired solvent (e.g., DMSO) to the solid to the required concentration.
- Ensure the solution is fully dissolved before use.

#### 3. Use in Experiments:

- When using **Mmp2-IN-1** in cell culture or other experimental systems, handle all solutions with care to avoid splashes and aerosols.
- Clearly label all tubes and vessels containing the compound.

#### 4. Spill Response:

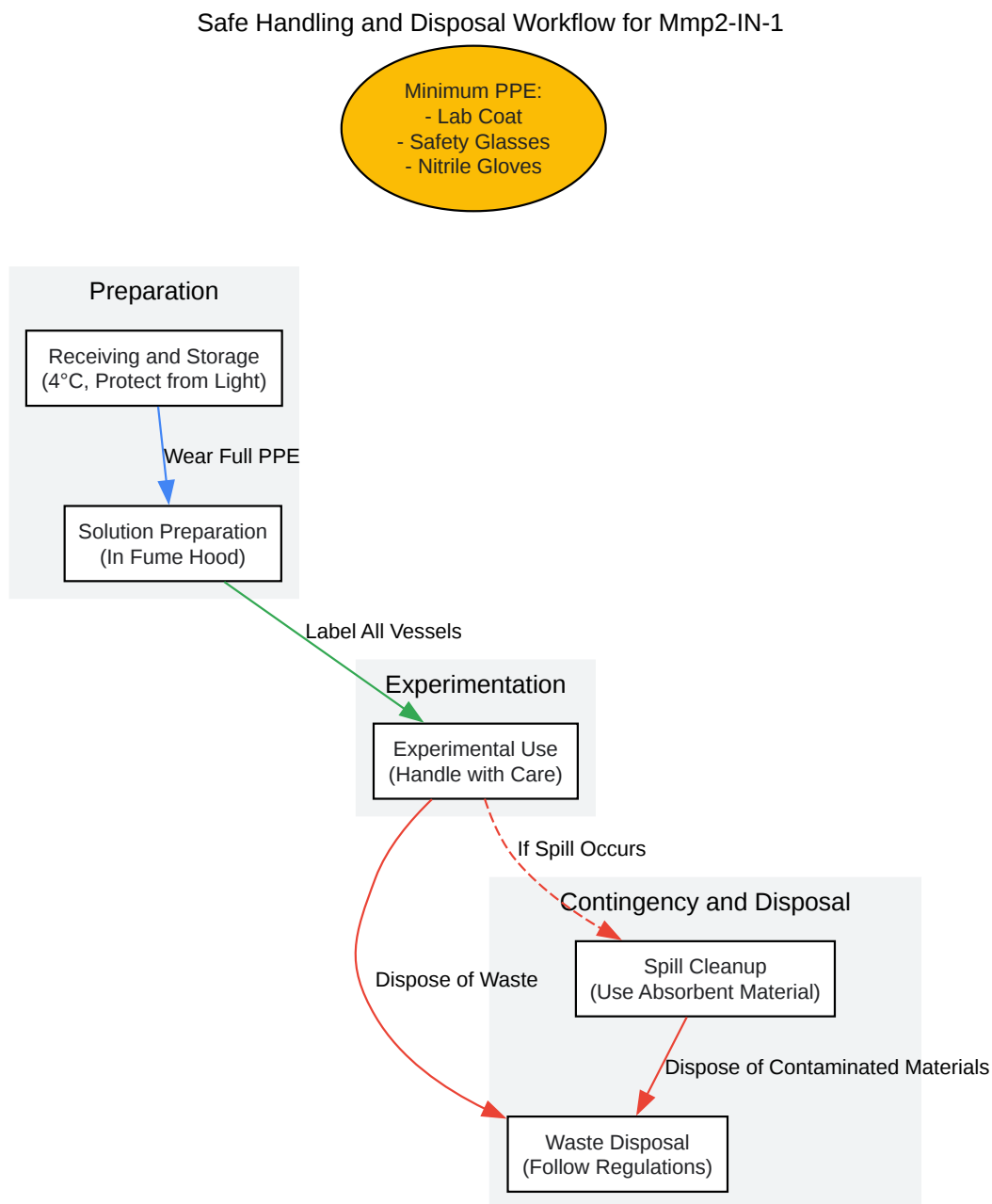
- In the event of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- Place the contaminated absorbent material into a sealed, labeled container for proper disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

#### 5. Waste Disposal:

- Dispose of all waste materials containing **Mmp2-IN-1** in accordance with local, state, and federal regulations.
- Do not allow the undiluted product or large quantities of it to reach ground water, water courses, or sewage systems.
- Contaminated labware and PPE should be disposed of as chemical waste.

## Workflow and Safety Diagram

The following diagram illustrates the key stages of handling **Mmp2-IN-1**, emphasizing the required safety measures at each step.



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Caption: Workflow for the safe handling and disposal of **Mmp2-IN-1**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Mmp2-IN-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10857014#personal-protective-equipment-for-handling-mmp2-in-1]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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